

Application Notes and Protocols for the Quantification of Hexacosanoic Acid

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Compound of Interest

Compound Name: *Hexacosanoic Acid Methyl Ester-d3*

Cat. No.: *B10819042*

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Introduction

Hexacosanoic acid (C26:0) is a very-long-chain saturated fatty acid (VLCFA) that plays a critical role in cellular biology.[1] Elevated levels of hexacosanoic acid in plasma and tissues serve as a key biochemical marker for X-linked adrenoleukodystrophy (X-ALD) and other peroxisomal disorders, such as Zellweger syndrome.[2][3] Peroxisomes are responsible for the beta-oxidation of VLCFAs, and defects in this process lead to their accumulation.[3][4] This accumulation is believed to contribute to the severe demyelination in the central nervous system and adrenal insufficiency characteristic of these diseases.[3][5]

Accurate quantification of hexacosanoic acid is crucial for the diagnosis, monitoring, and development of therapies for these disorders. The stable isotope dilution method, using a deuterated internal standard like **Hexacosanoic Acid Methyl Ester-d3**, coupled with mass spectrometry (GC-MS or LC-MS/MS), is the gold standard for this analysis.[2][6] This internal standard closely mimics the chemical behavior of the endogenous analyte through extraction, derivatization, and ionization, correcting for sample loss and matrix effects, thereby ensuring high precision and accuracy.

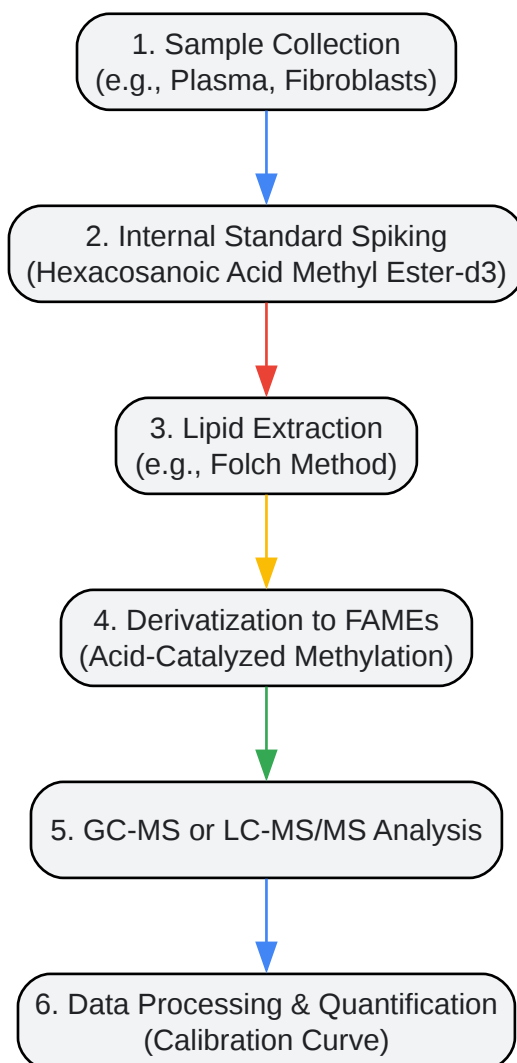
Metabolic Pathway: Peroxisomal Beta-Oxidation of Very-Long-Chain Fatty Acids

The following diagram illustrates the central role of peroxisomes in the metabolism of very-long-chain fatty acids. In healthy individuals, VLCFAs are shortened in the peroxisome before further breakdown in the mitochondria. In peroxisomal disorders, genetic defects impair this process, leading to the accumulation of VLCFAs like hexacosanoic acid.

Caption: Peroxisomal β -oxidation of hexacosanoic acid.

Experimental Workflow for Quantification

The general workflow for the quantification of hexacosanoic acid involves sample preparation, including lipid extraction and derivatization, followed by instrumental analysis and data processing.



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